

Physical and chemical properties of DL-Methionine

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Compound of Interest

Compound Name: (+-)-Methionine

Cat. No.: B10779322

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An In-depth Technical Guide to the Physical and Chemical Properties of DL-Methionine

For Researchers, Scientists, and Drug Development Professionals

DL-Methionine, a racemic mixture of the D- and L-enantiomers of the essential sulfur-containing amino acid methionine, plays a critical role in various biological processes, including protein synthesis, methylation reactions, and the biosynthesis of other sulfur-containing compounds.[1][2] Its unique properties make it a subject of interest in nutrition, pharmaceuticals, and clinical research.[3] This guide provides a comprehensive overview of the physical and chemical properties of DL-Methionine, detailed experimental protocols, and visualizations of its metabolic and signaling roles.

Physical and Chemical Properties

The physical and chemical characteristics of DL-Methionine are summarized below. These properties are fundamental to its handling, formulation, and biological activity.

General and Physical Properties

Property	Value
Chemical Name	(RS)-2-Amino-4-(methylthio)butyric acid[4]
Molecular Formula	C5H11NO2S[4]
Molecular Weight	149.21 g/mol
Appearance	White, crystalline powder or small flakes with a characteristic odor.
Melting Point	Approximately 270-284 °C (with decomposition).
Density	1.340 g/cm ³
Optical Rotation	Optically inactive. A 0.050 g/mL solution in 1 M HCl has an angle of optical rotation between -0.05° and +0.05°.

Solubility and pH

Property	Value
Solubility in Water	Sparingly soluble; 1 g dissolves in about 30 mL of water. At 20 °C, the solubility is 2.9 g/100 mL.
Solubility in Organic Solvents	Very slightly soluble in ethanol. Practically insoluble in ether.
Solubility in Acids and Bases	Dissolves in dilute acids and in dilute solutions of alkali hydroxides.
pH	A 1% solution (1 in 100) has a pH between 5.6 and 6.1. A 20 mg/mL solution in carbon-dioxide-free water has a pH between 5.4 and 6.1.

Acidity

Property	Value
pKa1 (α -carboxyl group)	2.28
pKa2 (α -ammonium group)	9.21
Isoelectric Point (pI)	5.74

Spectroscopic Data

Property	Details
UV-Vis Spectrum	Strong absorption at 190 nm, which rapidly decreases and levels off around 250 nm. For HPLC analysis, a detection wavelength of 200 nm is often used.
Infrared (IR) Spectrum	Characteristic bands for the amino group ($\nu(\text{NH}_2)$) are observed in the region of 3100-3309 cm^{-1} . The deformation frequency for the zwitterionic NH_3^+ group ($\delta(\text{NH}_3^+)$) appears around 1615 cm^{-1} .
^1H NMR Spectrum (in D_2O)	Chemical shifts are observed at approximately 3.86 ppm, 2.64 ppm, 2.23-2.09 ppm, and 2.14 ppm.

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of the physicochemical properties of DL-Methionine.

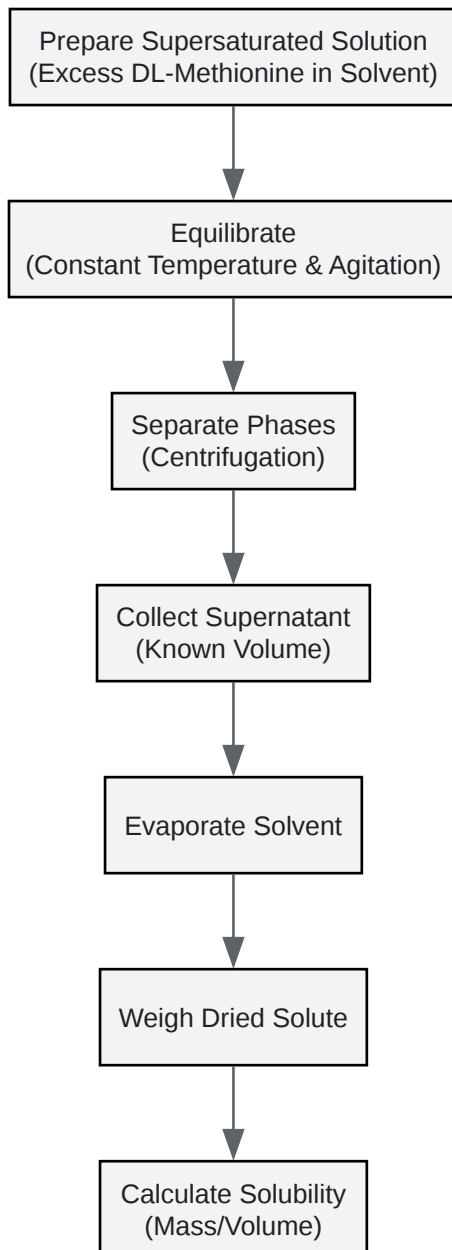
Determination of Solubility (Gravimetric Method)

This protocol outlines a standard gravimetric method for determining the solubility of an amino acid like DL-Methionine in a given solvent.

- **Preparation of Supersaturated Solution:** An excess amount of DL-Methionine is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container, such as an Eppendorf tube.

- **Equilibration:** The solution is agitated (e.g., shaken) at a constant temperature (e.g., 298.15 K) for an extended period (e.g., 24-48 hours) to ensure that solid-liquid equilibrium is reached.
- **Phase Separation:** The solution is centrifuged to separate the undissolved solid from the saturated liquid phase.
- **Sample Analysis:** A known volume of the clear supernatant is carefully transferred to a pre-weighed container.
- **Solvent Evaporation:** The solvent is evaporated from the supernatant (e.g., by heating or under vacuum).
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved DL-Methionine is calculated by subtracting the initial weight of the container.
- **Calculation of Solubility:** The solubility is expressed as the mass of the solute per unit volume or mass of the solvent.

Experimental Workflow for Solubility Determination



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Workflow for gravimetric solubility determination.

Determination of Melting Point

The melting point of DL-Methionine is determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered, dry DL-Methionine is packed into a capillary tube.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. A rapid heating rate can be used initially, followed by a slower rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point) are recorded. Since DL-Methionine decomposes, the temperature at which decomposition is observed is noted.
- **Purity Check:** A sharp melting range (typically 1-2 °C) is indicative of a pure substance.

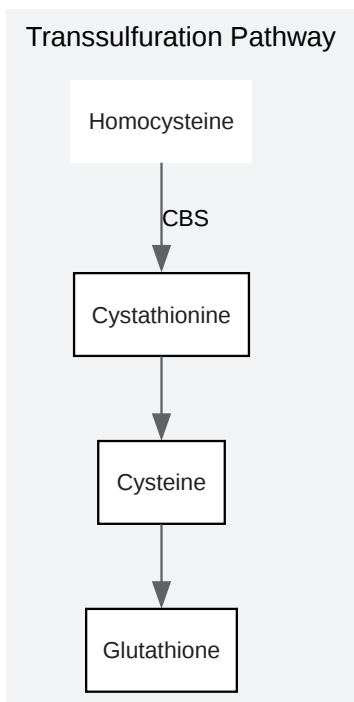
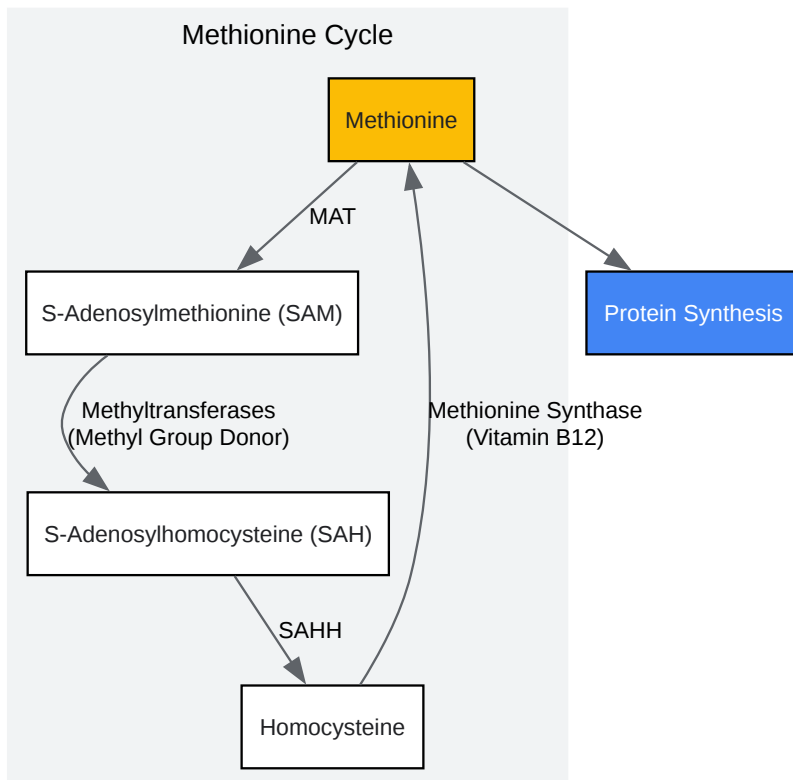
Role in Metabolism and Signaling

Methionine is a central node in cellular metabolism, connecting protein synthesis, one-carbon metabolism, and transsulfuration pathways. Its metabolites, particularly S-adenosylmethionine (SAM), are critical for numerous cellular functions.

Methionine Metabolism

DL-Methionine, once absorbed, is primarily converted to its biologically active L-enantiomer. L-Methionine is then activated to S-adenosylmethionine (SAM), the universal methyl donor for the methylation of DNA, proteins, and lipids. The methionine cycle regenerates methionine from homocysteine, while the transsulfuration pathway converts homocysteine to cysteine, a precursor for the antioxidant glutathione.

Central Role of Methionine in Metabolism

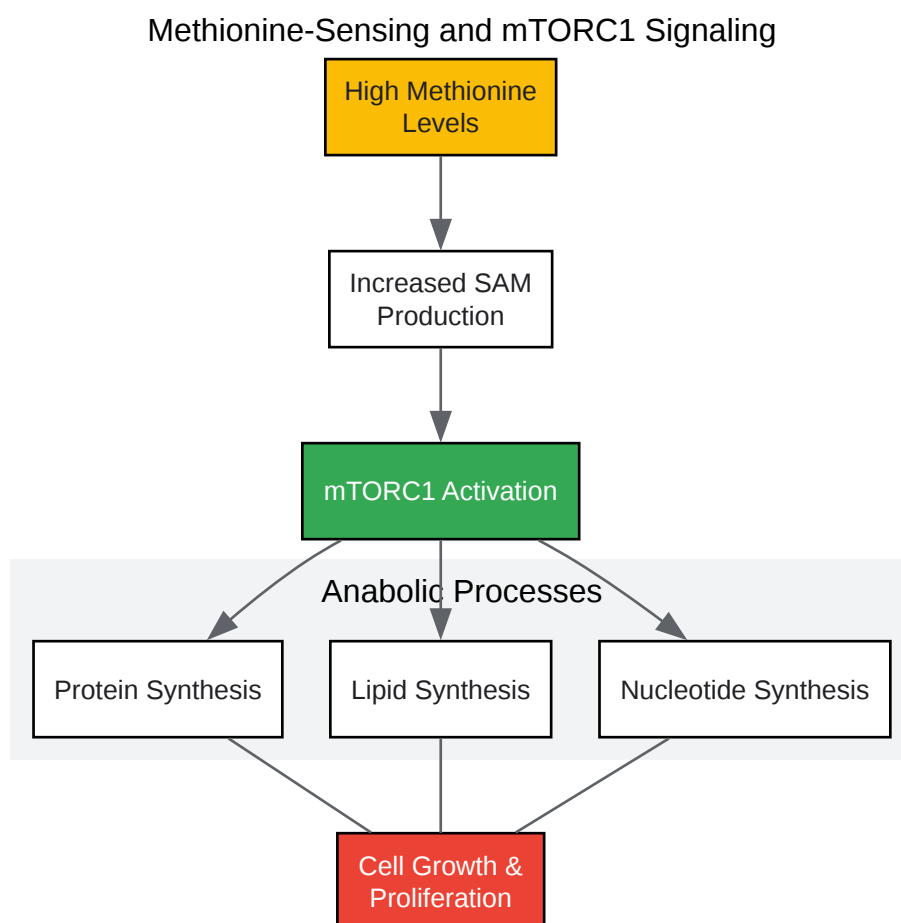


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Overview of Methionine Metabolism Pathways.

Methionine and Cellular Signaling

The availability of methionine is sensed by cells and influences key signaling pathways that control cell growth, proliferation, and metabolism. For example, methionine and its derivative SAM can activate the mTORC1 (mechanistic target of rapamycin complex 1) pathway, a master regulator of cell growth. This signaling cascade promotes anabolic processes like protein and nucleotide synthesis.



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Methionine's role in activating mTORC1 signaling.

Relevance in Drug Development

The essential role of methionine in cellular metabolism makes its associated enzymes and pathways attractive targets for drug design.

- **Anticancer Therapy:** Many cancer cells exhibit "methionine dependency," meaning they have an elevated requirement for methionine to grow and proliferate. This has led to the exploration of methionine restriction diets and the development of methionine-depleting enzymes (like methioninase) as potential cancer therapies.
- **Antibacterial Agents:** Enzymes in the methionine synthesis and utilization pathways are potential targets for novel antibiotics. Inhibitors of enzymes like methionyl-tRNA synthetase and peptide deformylase are being investigated for their antibacterial properties.
- **Hepatoprotective Agent:** Methionine is used to prevent liver damage in cases of acetaminophen poisoning. It is thought to work by replenishing levels of the antioxidant glutathione, which is depleted during acetaminophen overdose.
- **Nutraceuticals:** As a precursor to SAMe, methionine is used in supplements aimed at supporting joint health and mood regulation.

This guide provides a foundational understanding of the physicochemical properties of DL-Methionine and its biological significance, offering valuable information for professionals in research and drug development.

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